

Navigating the Safe Disposal of PF-4136309: A Procedural Guide

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Compound of Interest

Compound Name: PF-4136309

Cat. No.: B3158423

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical compounds are paramount to ensuring a safe laboratory environment and adhering to regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of **PF-4136309**, a potent and selective CCR2 antagonist. While specific disposal instructions for every research compound are not always readily available, a comprehensive waste management plan can be formulated by following established principles of hazardous waste disposal, tailored with compound-specific data.

PF-4136309: Key Chemical and Safety Data

A thorough understanding of the compound's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **PF-4136309**.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₁ F ₃ N ₆ O ₃	[1][2][3]
Molecular Weight	568.59 g/mol	[1]
Appearance	Solid powder	[3][4]
Solubility	Soluble in DMSO (≥ 50 mg/mL), DMF (20 mg/mL), and Ethanol (20 mg/mL).	[2][5]
Storage (Solid)	-20°C for up to 3 years.	[4]
Storage (In Solvent)	-80°C for up to 1 year; -20°C for up to 1 month.	[4]

Experimental Protocols: Proper Disposal Procedures

The following procedures are based on general best practices for the disposal of laboratory chemical waste and should be adapted to comply with your institution's specific environmental health and safety (EHS) guidelines.

1. Personal Protective Equipment (PPE): Before handling **PF-4136309** for disposal, ensure you are wearing appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or glasses with side shields
- A laboratory coat

2. Waste Segregation: Proper segregation of waste is critical to prevent dangerous chemical reactions.

- Solid Waste:
 - Unused or expired **PF-4136309** powder.

- Contaminated materials such as weighing papers, pipette tips, and gloves.
- Collect all solid waste in a designated, chemically compatible, and clearly labeled hazardous waste container.[\[6\]](#)
- Liquid Waste:
 - Solutions containing **PF-4136309**.
 - Collect in a separate, compatible, and clearly labeled hazardous liquid waste container.[\[6\]](#)
Do not mix with other incompatible waste streams.

3. Containerization and Labeling:

- Use containers that are in good condition and compatible with the chemical waste.
- All waste containers must be accurately and clearly labeled with:
 - The full chemical name: "**PF-4136309**" or "N-(2-((S)-3-(((1r,4S)-4-hydroxy-4-(5-(pyrimidin-2-yl)pyridin-2-yl)cyclohexyl)amino)pyrrolidin-1-yl)-2-oxoethyl)-3-(trifluoromethyl)benzamide".
 - The words "Hazardous Waste".
 - A description of the contents (e.g., "Solid waste with **PF-4136309**," "Aqueous solution of **PF-4136309**").
 - The date of accumulation.[\[6\]](#)

4. Storage of Waste:

- Store waste containers in a designated and well-ventilated satellite accumulation area near the point of generation.[\[6\]](#)
- Keep containers securely sealed to prevent leaks or spills.

5. Final Disposal:

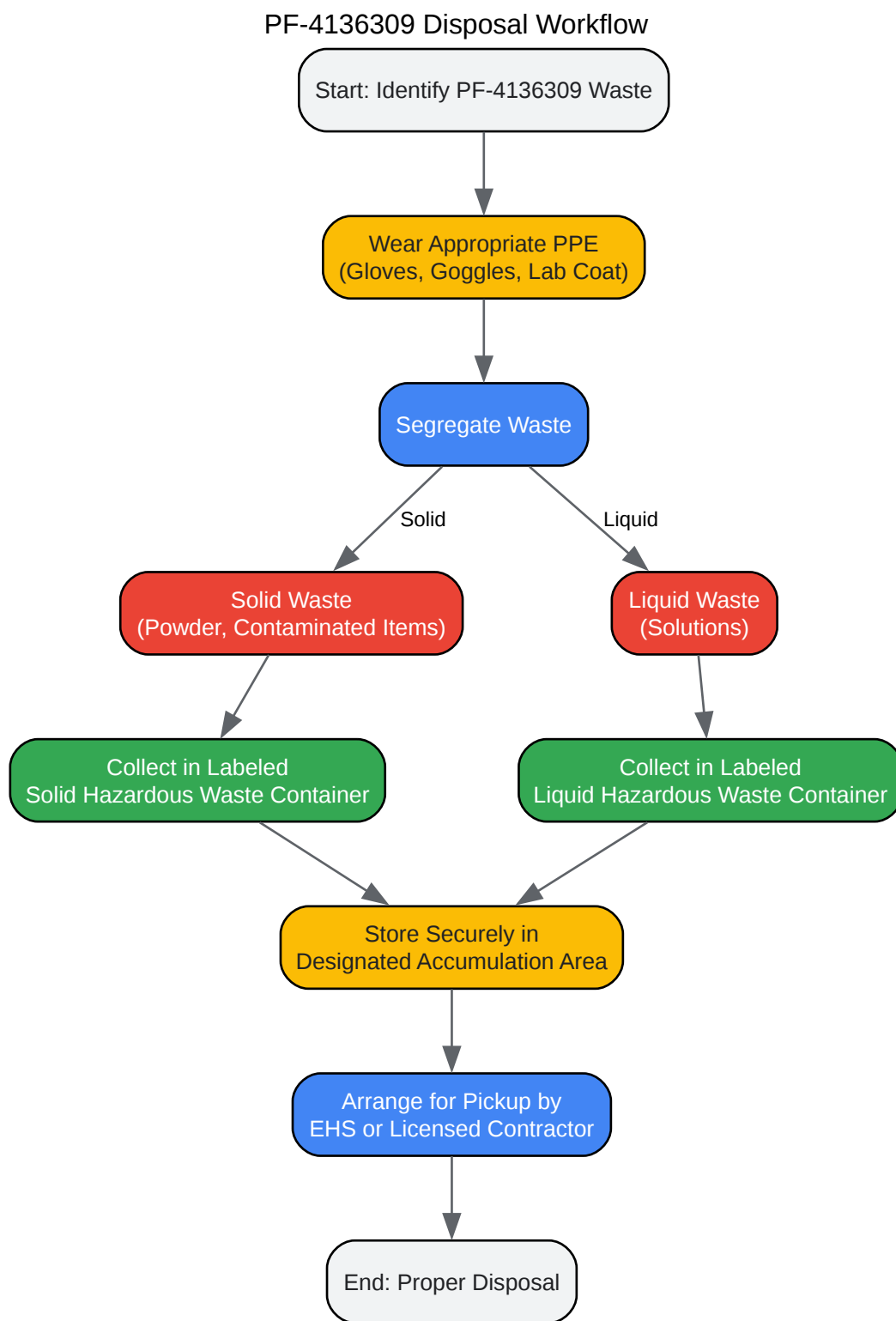
- Never dispose of **PF-4136309**, in either solid or liquid form, down the drain or in the regular trash.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[6\]](#)

6. Spill Management: In the event of a spill:

- Alert others in the immediate area.
- If the spill is significant, evacuate the area and contact your EHS department.
- For minor spills, wear appropriate PPE.
- Absorb liquid spills with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep up solid spills, avoiding dust generation. A damp cloth or a filtered vacuum can be used for cleaning.[\[7\]](#)
- Collect all contaminated materials in a labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., ethanol), and dispose of the cleaning materials as hazardous waste.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **PF-4136309**.



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Caption: A workflow diagram for the safe disposal of **PF-4136309**.

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